

Technical Support Center: BMS-265246 Stock Solution Preparation

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Compound of Interest

Compound Name: BMS-265246

Cat. No.: B1667192

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This guide provides researchers, scientists, and drug development professionals with detailed protocols and troubleshooting advice for preparing **BMS-265246** stock solutions in DMSO.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a **BMS-265246** stock solution?

A1: The recommended solvent for preparing a stock solution of **BMS-265246** is dimethyl sulfoxide (DMSO).^{[1][2][3][4][5]}

Q2: What is the maximum concentration of **BMS-265246** that can be dissolved in DMSO?

A2: The solubility of **BMS-265246** in DMSO can vary, with reported values ranging from 5 mg/mL to 50 mM.^[2] For optimal results, it is recommended to use fresh, high-quality DMSO, as absorbed moisture can reduce solubility.^{[3][6]}

Q3: My **BMS-265246** powder is not fully dissolving in DMSO. What should I do?

A3: If you encounter solubility issues, you can try the following troubleshooting steps:

- Warm the solution: Gently warm the vial at 37°C for 10 minutes.^[1]
- Use sonication: Place the vial in an ultrasonic bath for a short period to aid dissolution.^{[1][6]}

- Ensure solvent quality: Use fresh, anhydrous grade DMSO, as it is hygroscopic and absorbed water can significantly impact the solubility of the compound.[\[3\]](#)[\[6\]](#)

Q4: How should I store the **BMS-265246** stock solution?

A4: Once prepared, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.[\[6\]](#) For long-term storage, it is recommended to store the aliquots at -20°C or -80°C.[\[1\]](#)[\[6\]](#)[\[7\]](#) The stability of the stock solution is reported to be up to 1 year at -20°C and 2 years at -80°C.[\[6\]](#)

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **BMS-265246**.

Parameter	Value	Source(s)
Molecular Weight	345.34 g/mol	[1] [3] [6] [7]
Formula	C ₁₈ H ₁₇ F ₂ N ₃ O ₂	[1] [2] [6] [7]
CAS Number	582315-72-8	[1] [2] [6]
Appearance	White to pink or beige solid powder	[4] [6]
Solubility in DMSO	5 mg/mL to 50 mM	[2]
Storage (Powder)	-20°C for up to 3 years	[6]
Storage (Stock Solution)	-20°C for up to 1 year; -80°C for up to 2 years	[6]

Experimental Protocol: Preparing a 10 mM BMS-265246 Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **BMS-265246**.

Materials:

- **BMS-265246** powder

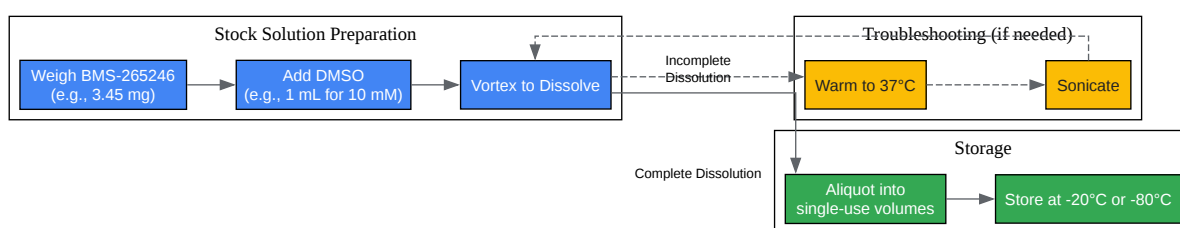
- Anhydrous, high-quality Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Water bath or incubator set to 37°C (optional)
- Ultrasonic bath (optional)

Procedure:

- Calculate the required mass of **BMS-265246**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 345.34 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 3.4534 \text{ mg}$
- Weigh the **BMS-265246** powder:
 - Carefully weigh out approximately 3.45 mg of **BMS-265246** powder and place it in a sterile microcentrifuge tube.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the **BMS-265246** powder.
- Dissolve the compound:
 - Vortex the tube for 1-2 minutes to dissolve the powder.
 - If the compound does not fully dissolve, proceed with the troubleshooting steps outlined in the FAQs (warming and/or sonication).
- Aliquot and store:

- Once the **BMS-265246** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile cryovials. This will minimize contamination and degradation from repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

Experimental Workflow



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Caption: Workflow for preparing and storing a **BMS-265246** stock solution in DMSO.

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